

Technical Support Center: Diethylzinc

Emergency Procedures

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Compound of Interest

Compound Name: Diethylzinc

Cat. No.: B1219324

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This guide provides emergency procedures for handling spills and exposure involving **diethylzinc**. It is intended for researchers, scientists, and drug development professionals working with this pyrophoric and water-reactive compound.

Frequently Asked Questions (FAQs)

Q1: What are the immediate dangers of **diethylzinc**?

A1: **Diethylzinc** is pyrophoric, meaning it can ignite spontaneously upon contact with air.[1][2][3] It also reacts violently with water, releasing flammable gases that can also ignite.[1][3][4][5] It causes severe skin and eye burns upon contact.[1][4][6]

Q2: What personal protective equipment (PPE) is required when working with **diethylzinc**?

A2: A comprehensive list of required PPE is provided in the table below. This includes flame-resistant lab coats, chemical-resistant gloves, and full-face protection.[6][7][8]

Q3: What should I do if **diethylzinc** catches fire?

A3: For a **diethylzinc** fire, use a dry chemical powder (Class D extinguisher), dry sand, soda ash, or lime to extinguish the flames.[7][9] NEVER use water, foam, or carbon dioxide, as they will react violently with **diethylzinc**. [8][9] If the fire is large, it may be safest to let it burn out while preventing it from spreading.[7][9]

Q4: Can I use water to clean up a **diethylzinc** spill?

A4: No. Water reacts violently with **diethylzinc** and will exacerbate the situation, potentially causing a fire or explosion.[3][4][5]

Q5: What are the symptoms of **diethylzinc** exposure?

A5: Skin and eye contact will result in immediate and severe chemical and thermal burns.[1]
Inhalation of fumes from decomposition, such as zinc oxide, can cause "metal fume fever," with flu-like symptoms including a metallic taste, fever, chills, and coughing.[4][8][10]

Troubleshooting Guides

Exposure Scenarios

Scenario	Troubleshooting Steps
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes.[11][12] 2. Remove any contaminated clothing, but only if it is not stuck to the skin.[10][11] 3. Do not attempt to neutralize the chemical on the skin.[12] 4. Seek immediate medical attention.[10]
Eye Contact	1. Immediately flush the eyes with large quantities of water for a minimum of 15 minutes, holding the eyelids open.[10][12] 2. If present, remove contact lenses.[10][11] 3. Do not use chemical neutralizers.[9] 4. Seek immediate medical attention.[10]
Inhalation	1. Move the individual to an area with fresh air.[4][10] 2. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[10] 3. Keep the individual warm and at rest.[10] 4. Seek immediate medical attention.[10]
Ingestion	1. Do NOT induce vomiting.[4][11] 2. If the person is conscious, rinse their mouth with water.[4] 3. Never give anything by mouth to an unconscious person.[4][11] 4. Seek immediate medical attention.[4][11]

Spill Scenarios

Scenario	Troubleshooting Steps
Small Spill (<100 mL in a controlled environment)	1. Alert personnel in the immediate area and restrict access. ^[11] 2. If it is safe to do so, eliminate all ignition sources. ^[11] 3. Wear appropriate PPE as detailed in the Personal Protective Equipment table. 4. Cover the spill with a dry, inert material such as dry sand, soda ash, lime, or a Class D fire extinguisher powder. ^{[7][9]} Do not use combustible materials like paper towels. 5. Allow the material to fully react and cool. 6. Using non-sparking tools, carefully sweep the residue into a designated, labeled container for hazardous waste disposal. ^[7] 7. Decontaminate the area as described in the Spill Cleanup Protocol.
Large Spill (>100 mL or any spill outside of a fume hood)	1. Immediately evacuate the laboratory and alert others to evacuate. 2. Activate the fire alarm. 3. Call emergency services and inform them of the nature of the spill. 4. Close the doors to the affected area to contain vapors. 5. Do not attempt to clean up a large spill yourself. Await the arrival of trained emergency responders.

Data Presentation

Personal Protective Equipment (PPE) for Diethylzinc Handling

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Neoprene or nitrile rubber.[6]
Eye Protection	Safety goggles and face shield	Chemical safety goggles and a full-face shield are required. Contact lenses should not be worn.[6][10][11]
Body Protection	Flame-resistant lab coat	Must be fully buttoned with sleeves of sufficient length to prevent skin exposure.[10]
Respiratory Protection	Air-purifying respirator	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used as a backup to engineering controls. For emergencies or spills, a self-contained breathing apparatus (SCBA) is necessary.[6][10][11]
Footwear	Closed-toe shoes	Full-length pants and closed-toe shoes are required to prevent skin exposure.[10]

Occupational Exposure Limits and Guidelines

Substance	Organization	Exposure Limit/Guideline	Value
Diethylzinc	Gelest (Recommendation)	TWA for metal alkyls	2 mg/m ³ [7]
Diethylzinc	NIOSH	PAC-1	24 ppm
Diethylzinc	NIOSH	PAC-2	260 ppm
Diethylzinc	NIOSH	PAC-3	1600 ppm
Zinc Oxide Fume	ACGIH	TLV-TWA (8-hour)	5 mg/m ³ [10]
Zinc Oxide Fume	ACGIH	TLV-STEL (15-minute)	10 mg/m ³ [10]
Zinc Oxide Fume	OSHA	PEL-TWA (8-hour)	5 mg/m ³ [10]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; PEL: Permissible Exposure Limit; PAC: Protective Action Criteria. Note: No official OSHA or NIOSH exposure limits have been established for **diethylzinc** itself.[\[4\]](#)[\[13\]](#)

Experimental Protocols

Small Diethylzinc Spill Cleanup Protocol (<100 mL in a fume hood)

- Immediate Response:
 - Alert all personnel in the immediate vicinity of the spill.
 - Ensure the fume hood sash is at the lowest practical height.
 - Eliminate all ignition sources within the laboratory.[\[11\]](#)
- Don Personal Protective Equipment (PPE):
 - Wear a flame-resistant lab coat, chemical-resistant gloves (nitrile or neoprene), chemical safety goggles, and a full-face shield.

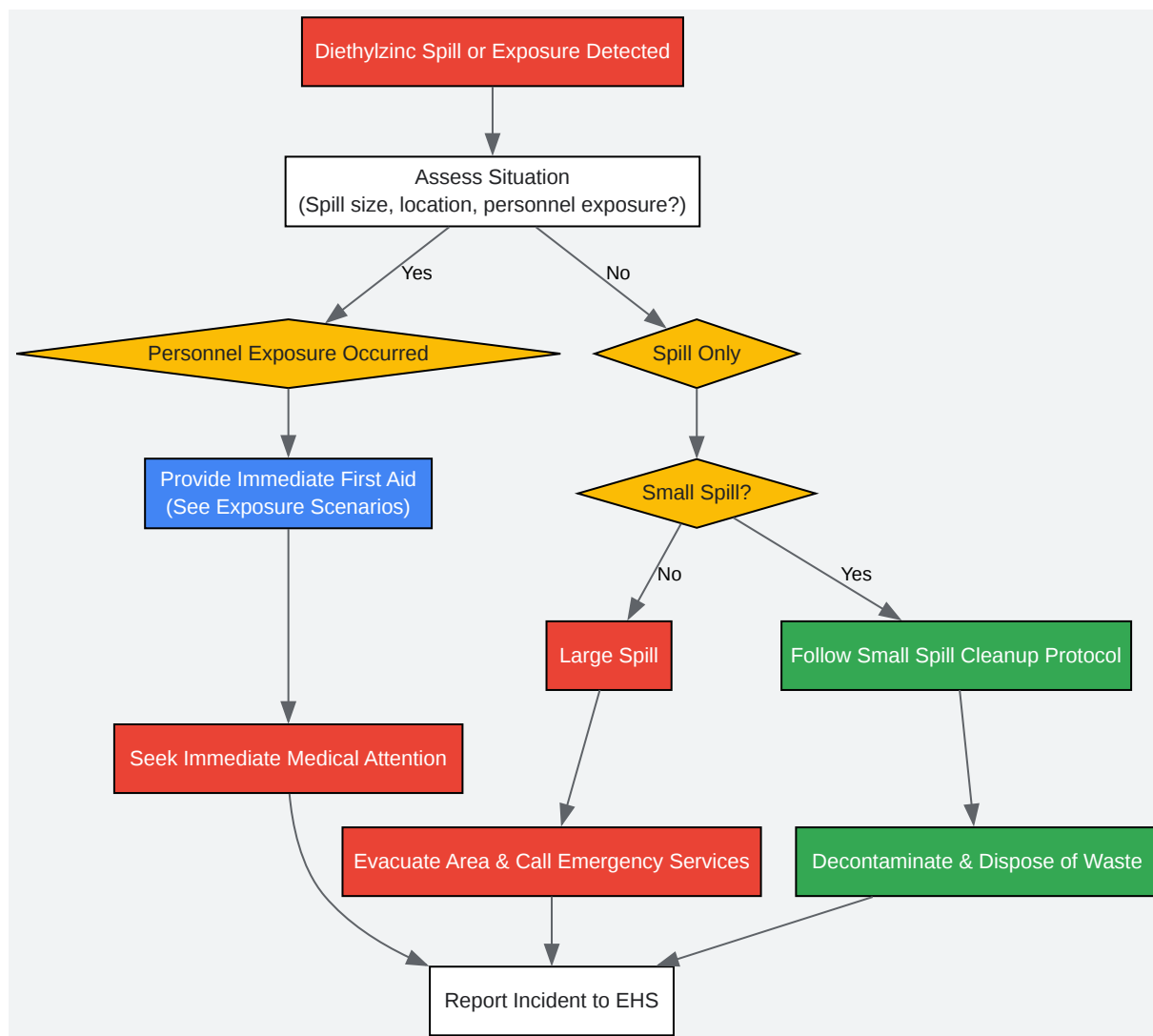
- For any spill that has the potential to generate fumes outside of the hood, a full-face respirator with appropriate cartridges is necessary.
- Containment and Neutralization:
 - Cover the spill with a generous amount of dry, inert absorbent material. Suitable materials include dry sand, soda ash, lime, or vermiculite.^{[7][14]}
 - Do not use water or combustible absorbents like paper towels.
 - Allow the material to sit until any reaction has ceased and the mixture has cooled.
- Cleanup:
 - Using non-sparking tools (e.g., plastic or brass), carefully collect the absorbed material.^[7]
 - Place the collected waste into a dry, sealable, and appropriately labeled container for hazardous waste.
- Decontamination:
 - Wipe the spill area with a cloth dampened with an inert solvent (e.g., hexane), followed by a cloth dampened with soapy water.
 - Place all contaminated cleaning materials into the hazardous waste container.
- Waste Disposal:
 - Seal the hazardous waste container.
 - Follow your institution's guidelines for the disposal of pyrophoric hazardous waste.

Large Diethylzinc Spill Response Protocol (>100 mL or any spill outside a fume hood)

- Immediate Evacuation and Alert:
 - Immediately alert all personnel in the laboratory and adjacent areas to evacuate.

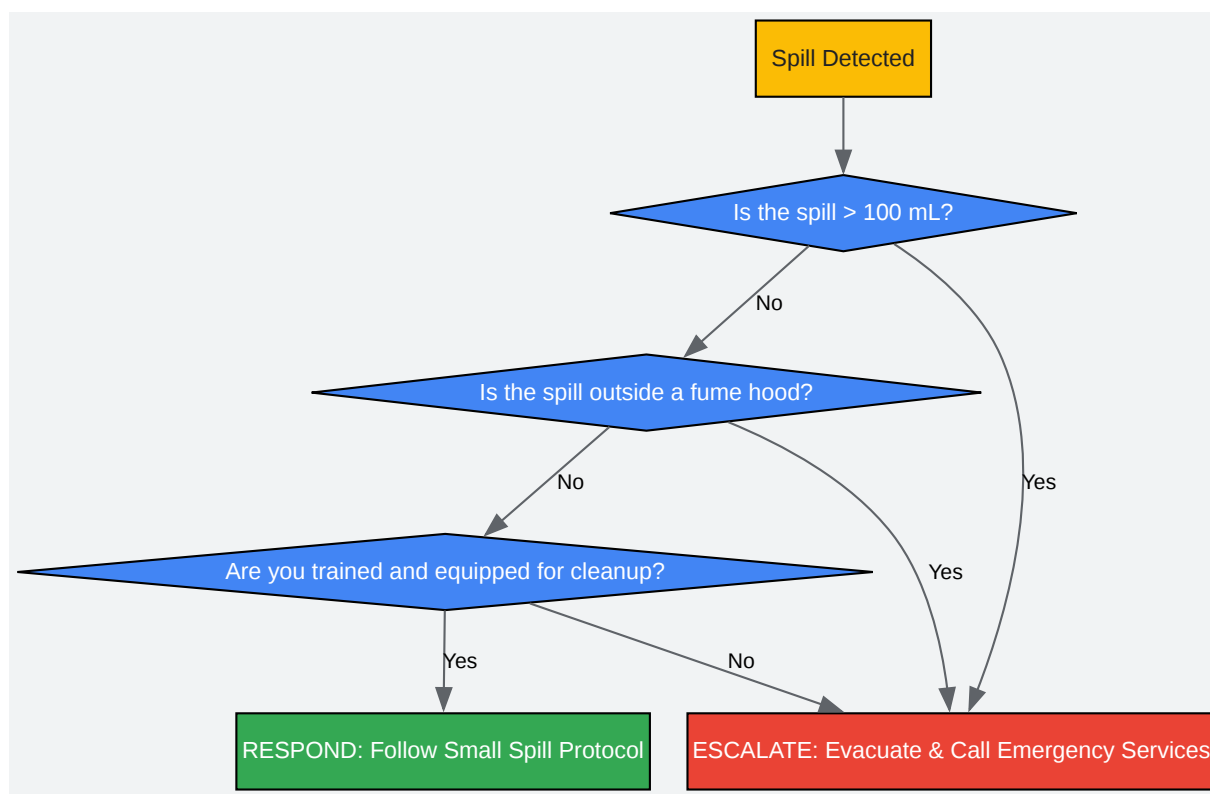
- Activate the nearest fire alarm to initiate a building-wide evacuation.
- Emergency Services Notification:
 - From a safe location, call emergency services (e.g., 911) and your institution's environmental health and safety (EHS) department.
 - Provide the following information:
 - Your name and location.
 - The chemical spilled (**diethylzinc**) and the approximate quantity.
 - The location of the spill within the building.
 - Any known injuries.
- Containment (from a distance):
 - If it can be done without risk, close the doors to the laboratory where the spill occurred to contain any fumes.
- Await Emergency Responders:
 - Do not re-enter the area.
 - Meet the emergency responders at a safe location to provide them with information about the incident.
 - Only trained hazardous materials teams should handle large spills of **diethylzinc**.

Mandatory Visualizations



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Caption: General emergency response workflow for a **diethylzinc** incident.



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Caption: Decision-making process for **diethylzinc** spill response escalation.

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